1-ethoxy-2-iodobenzene structure elucidation

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Compound of Interest

Compound Name:	*1-ethoxy-2-iodobenzene*
CAS No.:	*614-73-3*
Cat. No.:	*B1360243*

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This technical guide details the structural elucidation of **1-ethoxy-2-iodobenzene** (CAS: 614-73-3), also known as o-iodophenetole.[1] This molecule represents a critical scaffold in medicinal chemistry, particularly as an intermediate for transition-metal-catalyzed cross-coupling reactions (e.g., Suzuki-Miyaura, Ullmann ether synthesis).[1]

The following analysis synthesizes spectroscopic data (MS, IR, NMR) to build a self-validating structural proof.

Synthesis-Based Structural Grounding

To understand the structure, we must first acknowledge its synthetic origin.[1] This establishes the expected connectivity before spectral confirmation.[1]

Primary Route: O-Alkylation of 2-iodophenol.[1]

- Reagents: 2-Iodophenol, Ethyl Iodide (or Diethyl Sulfate), Potassium Carbonate (

  ), Acetone/DMF.
- Mechanism:

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nucleophilic substitution.[1] The phenoxide ion attacks the ethyl electrophile.[1]

- Structural Implication: The iodine atom remains intact at the ortho position.[1] The hydroxyl proton is replaced by an ethyl group.[1]

Mass Spectrometry (MS): Molecular Weight & Fragmentation

Objective: Confirm molecular formula (

) and substituent lability.

Electron Ionization (EI) Data Analysis

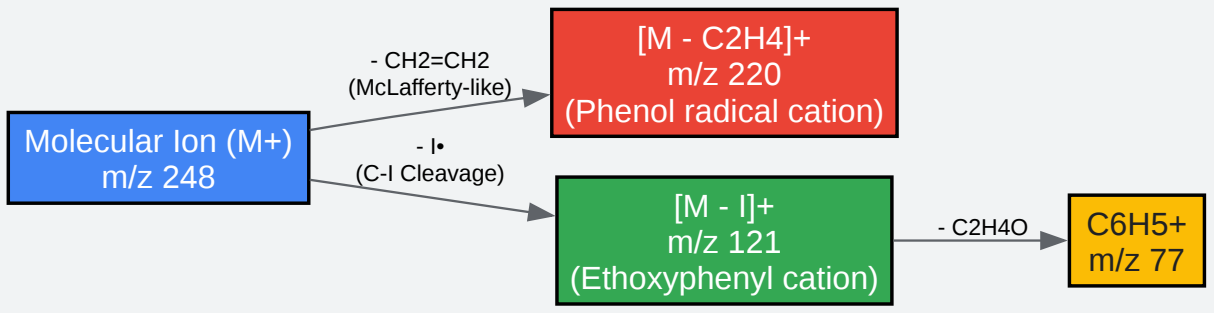
The mass spectrum provides the first "hard" evidence of the halogen and the ether linkage.

Ion Type	m/z (approx)	Interpretation
Molecular Ion ( )	248	Confirms MW of .[1] Iodine (127) + (121).[1]
Base Peak/Fragment	121	Loss of Iodine radical ( ).[1] Formation of ethoxyphenyl cation.[1]
McLafferty-like	220	Loss of Ethene (, Mass 28).[1] Characteristic of ethyl ethers.
Aryl Cation	93	Loss of both Iodine and Ethyl group ( ).[1]

Fragmentation Logic (DOT Visualization)

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The following diagram illustrates the primary fragmentation pathways confirming the functional groups.



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Caption: Primary fragmentation pathways for **1-ethoxy-2-iodobenzene** under Electron Ionization.

Infrared Spectroscopy (IR): Functional Group Verification

Objective: Rule out the starting material (phenol) and confirm the ether linkage.

- Absence of O-H Stretch: The most critical diagnostic is the disappearance of the broad O-H band (3200–3500

) present in the 2-iodophenol precursor.

- C-O Stretching:

  - Ar-O-C Asymmetric: Strong band at 1230–1260

    .[1]

  - Ar-O-C Symmetric: Band at 1030–1050

    .[1]

- Ortho-Substitution Pattern:

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- C-H Out-of-Plane (OOP) Bending: A single strong band near 740–760

  is characteristic of 1,2-disubstituted benzene rings.[1]

Nuclear Magnetic Resonance (NMR): The Fingerprint

Objective: Confirm the regiochemistry (ortho vs. meta/para) and the ethyl chain.

H NMR (Proton) Analysis

The symmetry of the molecule is broken, resulting in four distinct aromatic signals.

Proton Environment	Chemical Shift (ppm)	Multiplicity	Coupling (Hz)	Assignment Logic
Ethoxy	~1.45	Triplet (t)	7.0	Terminal methyl group.[1]
Ethoxy	~4.10	Quartet (q)	7.0	Deshielded by Oxygen.[1]
Ar-H (H-6)	~6.70	Doublet (dd)	8.0, 1.5	Ortho to Oxygen. Shielded by +M effect of alkoxy. [1]
Ar-H (H-4)	~6.75	Triplet (td)	7.5, 1.5	Para to Iodine.[1]
Ar-H (H-5)	~7.25	Triplet (td)	8.0, 1.5	Meta to Iodine/Oxygen. [1]
Ar-H (H-3)	~7.75	Doublet (dd)	7.8, 1.5	Ortho to Iodine. Deshielded by inductive effect of Iodine.[1]

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Key Diagnostic: The large separation between the aromatic protons (~1.0 ppm range) confirms the presence of two different substituents with opposing electronic effects (Ethoxy is electron-donating/shielding; Iodine is weakly withdrawing/deshielding on protons).

C NMR (Carbon) Analysis

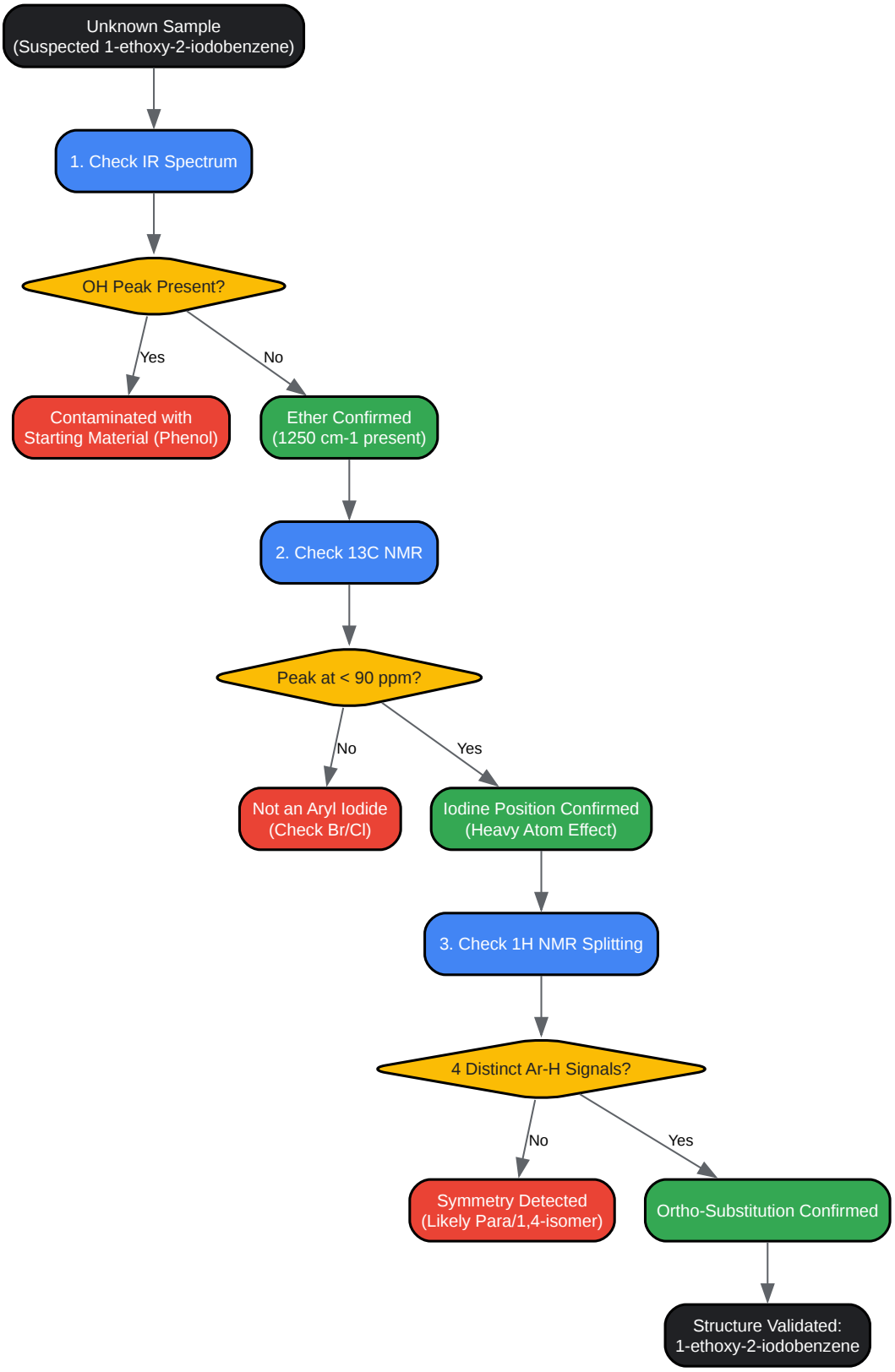
Carbon NMR provides a definitive test for the Iodine atom via the "Heavy Atom Effect."

- Iodine-Bearing Carbon (C-2):
  - Shift:85–90 ppm.[1]
  - Reasoning: Unlike Cl or Br which deshield the ipso-carbon, Iodine shields the attached carbon significantly due to spin-orbit coupling (Heavy Atom Effect). This anomalous upfield shift is the "smoking gun" for aryl iodides.
- Oxygen-Bearing Carbon (C-1):
  - Shift:~157 ppm.[1]
  - Reasoning: Typical deshielding by the electronegative oxygen atom.[1]
- Aliphatic Carbons:
  - : ~64 ppm.[1][2][3]
  - : ~15 ppm.[1]

Structural Logic Flow (Elucidation Workflow)

The following decision tree illustrates how a researcher validates the structure from raw data.

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Caption: Logical decision tree for validating **1-ethoxy-2-iodobenzene** against common impurities and isomers.

References

- PubChem. (n.d.).[1] **1-Ethoxy-2-iodobenzene** (Compound).[1][4] National Library of Medicine.[1] Retrieved January 28, 2026, from [Link]
- Silverstein, R. M., Webster, F. X., & Kiemle, D. J. (2005). Spectrometric Identification of Organic Compounds (7th ed.). John Wiley & Sons.[1] (Authoritative text on Heavy Atom Effect in

  C NMR).
- SDBS. (n.d.). Spectral Database for Organic Compounds. AIST. (General reference for substituent effects on benzene rings).
- Organic Syntheses. (1934).[1] Iodobenzene. Org. Synth. 1934, 14, 54. (Foundational reference for aryl iodide synthesis). [Link]

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Sources

- 1. Benzene, 1-ethoxy-2-iodo- | C8H9IO | CID 136415 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Iodobenzene(591-50-4) 1H NMR spectrum [chemicalbook.com]
- 3. 1-Iodo-2-nitrobenzene(609-73-4) 1H NMR [m.chemicalbook.com]
- 4. 614-73-3|1-Ethoxy-2-iodobenzene|BLD Pharm [bldpharm.com]
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